

# Physical and chemical properties of 24-Methylenecycloartanone.

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Compound of Interest

Compound Name: 24-Methylenecycloartanone

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# 24-Methylenecycloartanone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**24-Methylenecycloartanone** is a naturally occurring tetracyclic triterpenoid ketone. This document provides a detailed overview of its physical, chemical, and limitedly reported biological properties. It includes a summary of its known physicochemical characteristics, a detailed experimental protocol for its isolation and purification, and an analysis of its spectral data. This guide is intended to serve as a foundational resource for researchers interested in the potential therapeutic applications of this compound.

# **Physicochemical Properties**

**24-Methylenecycloartanone**, with the empirical formula C31H50O, is a solid compound at room temperature.[1] Its molecular structure is characterized by a cycloartane skeleton with a ketone group at the C-3 position and a methylene group at the C-24 position.

Table 1: Physical and Chemical Properties of 24-Methylenecycloartanone



Property	Value	Reference
Molecular Formula	C31H50O	[2][3]
Molecular Weight	438.73 g/mol	[2][3]
CAS Number	1449-08-7	[2]
Appearance	Solid	[1]
Density	1.0 g/cm <sup>3</sup>	[3]
Boiling Point	510.4 °C at 760 mmHg	[3]
Flash Point	212.1 °C	[3]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[4]

#### Crystal Structure

Single crystal X-ray diffraction analysis has revealed that **24-Methylenecycloartanone** crystallizes in a monoclinic system. The molecule consists of three six-membered rings and one five-membered ring, adopting chair and envelope conformations, respectively.[5]

Table 2: Crystal Data for 24-Methylenecycloartanone



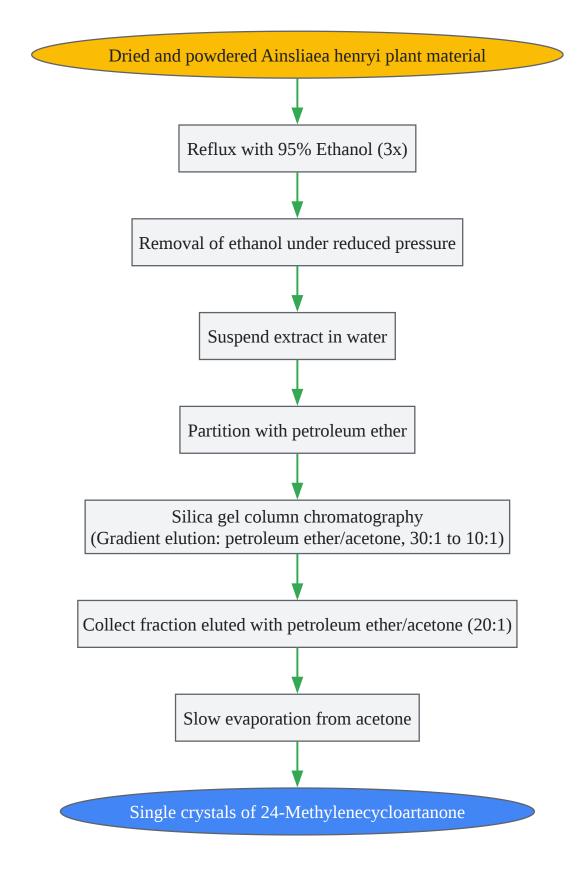
Parameter	Value	Reference
Crystal System	Monoclinic	[5]
Space Group	P21	[5]
a	9.918(5) Å	[5]
b	10.212(6) Å	[5]
С	14.077(7) Å	[5]
β	108.542(6)°	[5]
Volume	1351.7(12) ų	[5]
Z	2	[5]

# Experimental Protocols Isolation and Purification of 24-Methylenecycloartanone from Ainsliaea henryi

The following protocol details the extraction and chromatographic separation of **24-Methylenecycloartanone** from the whole plant of Ainsliaea henryi.[5]

Workflow for Isolation of 24-Methylenecycloartanone





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Figure 1: Workflow for the isolation of **24-Methylenecycloartanone**.



#### Methodology:

- Extraction: The dried and powdered whole plant material of Ainsliaea henryi (5 kg) is refluxed with 95% ethanol (50 L) for 1 hour. This process is repeated three times to ensure exhaustive extraction.[5]
- Concentration: The ethanol is removed from the combined extracts under reduced pressure to yield a concentrated crude extract.[5]
- Solvent Partitioning: The resulting extract is suspended in water and then partitioned with petroleum ether. The petroleum ether soluble fraction is collected.[5]
- Column Chromatography: The petroleum ether fraction (100 g) is subjected to silica gel column chromatography.[5]
- Gradient Elution: The column is eluted with a gradient of petroleum ether and acetone, starting from a ratio of 30:1 and gradually increasing the polarity to 10:1.[5]
- Fraction Collection: **24-Methylenecycloartanone** is obtained from the fraction that elutes with a petroleum ether/acetone ratio of 20:1.[5]
- Crystallization: Single crystals suitable for X-ray diffraction can be obtained by slow evaporation of an acetone solution of the purified compound at room temperature over two weeks.[5]

## **Spectral Data**

The structure of **24-Methylenecycloartanone** has been elucidated using a combination of 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).[4][5]

#### **NMR Spectroscopy**

Detailed <sup>1</sup>H and <sup>13</sup>C NMR spectral data with specific peak assignments for **24-Methylenecycloartanone** are not readily available in the public domain. However, the use of these techniques has been fundamental in confirming its chemical structure.[4][5] The proton and carbon chemical shifts would be consistent with a cycloartane-type triterpenoid containing a ketone and an exocyclic methylene group.



#### **Mass Spectrometry**

The exact mass of **24-Methylenecycloartanone** has been determined by high-resolution mass spectrometry.

Table 3: Mass Spectrometry Data for **24-Methylenecycloartanone** 

Parameter	Value	Reference
Exact Mass	438.386 g/mol	[3]
Monoisotopic Mass	438.386166214 Da	[2]

A detailed mass spectrum with fragmentation analysis is not currently available. However, the fragmentation pattern would be expected to show characteristic losses of alkyl chains and functional groups from the triterpenoid skeleton.

# **Biological Activity and Signaling Pathways**

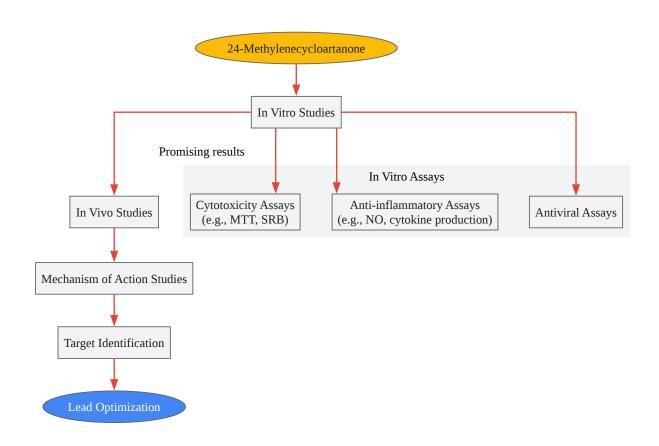
Currently, there is a significant lack of specific data on the biological activities and the effects of **24-Methylenecycloartanone** on signaling pathways. While the broader class of cycloartane triterpenoids has been reported to possess various medicinal properties, including anti-inflammatory, antiviral, and antitumor activities, specific studies on **24-Methylenecycloartanone** are limited.

Some related compounds have shown cytotoxic effects on cancer cell lines. For instance, 24-methylenecycloartanyl ferulate, a related compound, has demonstrated cytotoxicity against A549 non-small cell lung cancer cells.[6] Another cycloartane, cycloart-24-ene-26-ol-3-one, has been shown to induce apoptosis in colon cancer cell lines.

Further research is required to elucidate the specific biological activities of **24-Methylenecycloartanone** and to identify any signaling pathways it may modulate. The structural similarity to other bioactive cycloartanes suggests that it may be a candidate for investigation in anticancer and anti-inflammatory research.

Logical Relationship for Investigating Biological Activity





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Figure 2: A logical workflow for the investigation of the biological activity of **24-Methylenecycloartanone**.

#### **Conclusion and Future Directions**

**24-Methylenecycloartanone** is a well-characterized natural product in terms of its physicochemical properties and structure. However, a significant gap exists in the understanding of its biological activities. The information available on related cycloartane-type



triterpenoids suggests that this compound may possess therapeutic potential, particularly in the areas of oncology and inflammation.

Future research should focus on:

- Comprehensive Spectral Analysis: Publication of detailed <sup>1</sup>H and <sup>13</sup>C NMR spectra with full assignments, as well as a comprehensive mass spectrum with fragmentation analysis.
- Systematic Biological Screening: In-depth in vitro and in vivo studies to evaluate its antiinflammatory, anticancer, and antiviral properties.
- Mechanism of Action Studies: Elucidation of the molecular targets and signaling pathways modulated by **24-Methylenecycloartanone** to understand its mode of action.

This technical guide provides a starting point for researchers to build upon and further explore the potential of **24-Methylenecycloartanone** as a lead compound in drug discovery and development.

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